

A Comparative Spectroscopic Guide to Substituted Chloroacetophenones

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Compound of Interest

Compound Name: *2-Chloro-1-(2,4,6-trimethyl-phenyl)-ethanone*

CAS No.: 50690-12-5

Cat. No.: B1347364

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This guide provides a comprehensive spectroscopic comparison of three key substituted chloroacetophenones: 2-chloroacetophenone, 3-chloroacetophenone, and 4-chloroacetophenone. Designed for researchers, scientists, and professionals in drug development, this document delves into the nuances of how the position of the chloro-substituent on the aromatic ring influences the spectral characteristics of these compounds. Understanding these differences is crucial for unambiguous identification, purity assessment, and structural elucidation in synthetic chemistry and pharmaceutical development.

We will explore the variations in their Ultraviolet-Visible (UV-Vis), Infrared (IR), Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS) data, providing both the experimental framework for obtaining this data and a detailed analysis of the results.

Introduction to Chloroacetophenones and Spectroscopic Analysis

Chloroacetophenones are substituted aromatic ketones that serve as important intermediates in the synthesis of a wide range of pharmaceutical compounds and other fine chemicals. The

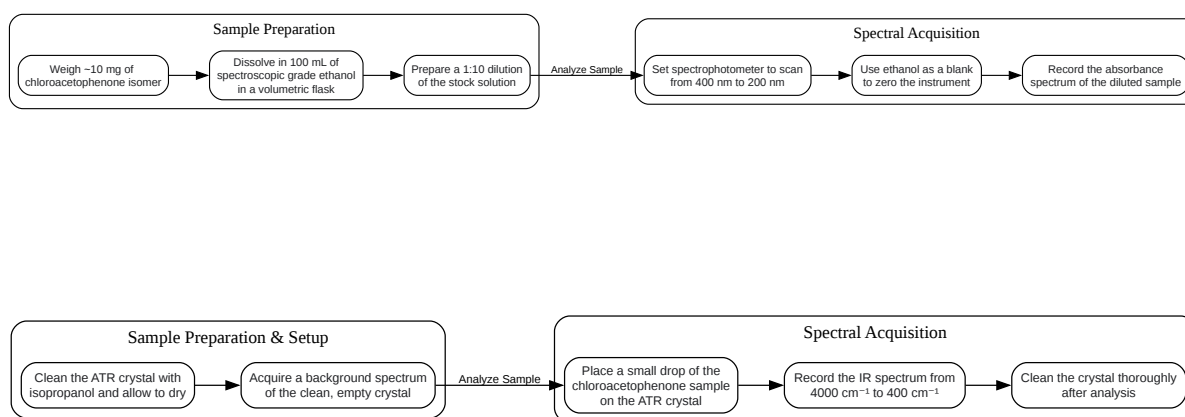
isomeric purity of these starting materials is paramount to ensure the desired outcome and safety of the final product. Spectroscopic techniques are the cornerstone of molecular characterization, providing a detailed fingerprint of a compound's structure and electronic environment. This guide will demonstrate how the ortho-, meta-, and para- positioning of the chlorine atom leads to distinct and predictable changes in the spectroscopic data.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy probes the electronic transitions within a molecule. For aromatic ketones like chloroacetophenones, the key absorptions are the $\pi \rightarrow \pi^*$ transitions of the aromatic ring and the $n \rightarrow \pi^*$ transition of the carbonyl group. The position of the chloro substituent influences the extent of conjugation and the energy of these transitions.

Experimental Protocol: UV-Vis Spectroscopy

A standardized approach is critical for comparing the UV-Vis spectra of the chloroacetophenone isomers.



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Caption: Workflow for obtaining FT-IR spectra using an ATR accessory.

Comparative IR Data

Compound	C=O Stretch (cm^{-1})	C-Cl Stretch (cm^{-1})	Aromatic C-H Out-of-Plane Bending (cm^{-1})
2-Chloroacetophenone	~1690	~750	~760
3-Chloroacetophenone	~1685	~800, ~680	~880, ~790, ~690
4-Chloroacetophenone	~1680	~825	~830

Analysis of IR Spectra:

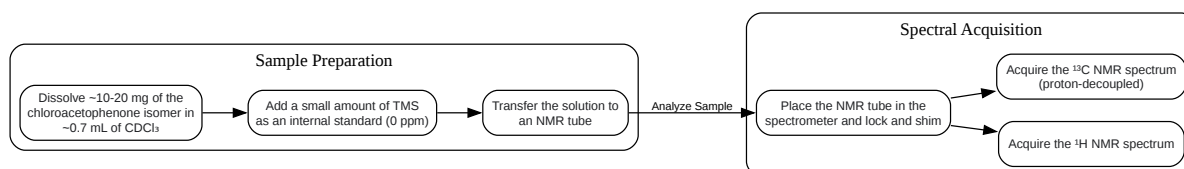
The position of the carbonyl stretching frequency is influenced by both inductive and resonance effects. In 4-chloroacetophenone, the electron-withdrawing nature of the chlorine atom through resonance is maximized, leading to a slight decrease in the C=O bond order and a lower stretching frequency compared to the other isomers. The C-Cl stretching frequency and the aromatic C-H out-of-plane bending patterns are highly diagnostic of the substitution pattern on the benzene ring. The distinct patterns observed for ortho, meta, and para substitution provide a reliable method for isomer identification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of a molecule. Both ^1H and ^{13}C NMR are invaluable for distinguishing between the chloroacetophenone isomers.

Experimental Protocol: ^1H and ^{13}C NMR Spectroscopy

High-resolution NMR spectra are acquired by dissolving the sample in a deuterated solvent and placing it in a strong magnetic field.



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Caption: General workflow for acquiring ^1H and ^{13}C NMR spectra.

Comparative ^1H NMR Data (500 MHz, CDCl_3)

Compound	$\delta \text{ CH}_3$ (s)	Aromatic Protons (δ , multiplicity, J in Hz)
2-Chloroacetophenone	2.64	7.28-7.33 (m, 1H), 7.36-7.42 (m, 2H), 7.53-7.55 (q, 1H) [1]
3-Chloroacetophenone	2.59	7.41 (t, J = 7.8, 1H), 7.52-7.54 (m, 1H), 7.82-7.83 (m, 1H), 7.92 (t, J = 1.8, 1H) [1]
4-Chloroacetophenone	2.61	7.45 (d, J = 8.5, 2H), 7.91 (d, J = 8.5, 2H) [1]

Comparative ^{13}C NMR Data (125 MHz, CDCl_3)

Compound	δ C=O	δ CH ₃	Aromatic Carbons (δ)
2-Chloroacetophenone	200.4	30.7	126.9, 129.4, 130.6, 131.3, 132.0, 139.1 [1]
3-Chloroacetophenone	196.6	26.5	126.4, 128.4, 129.9, 133.0, 134.9, 138.7 [1]
4-Chloroacetophenone	196.8	26.5	128.9, 129.7, 135.4, 139.6 [1]

Analysis of NMR Spectra:

The chemical shifts of the aromatic protons and carbons are highly dependent on the position of the electron-withdrawing chlorine atom. In the ¹H NMR spectrum of 4-chloroacetophenone, the symmetry of the molecule results in a simple pair of doublets. [1] The spectra of the 2- and 3-isomers are more complex due to the lower symmetry. The acetyl methyl protons appear as a singlet in all three isomers, with slight variations in their chemical shifts.

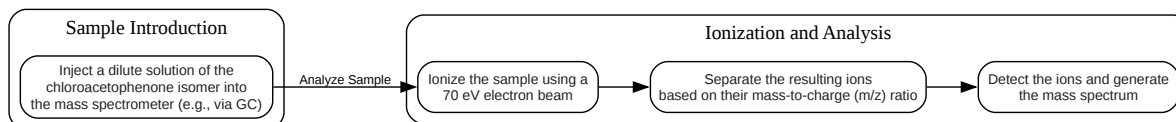
In the ¹³C NMR spectra, the carbonyl carbon of 2-chloroacetophenone is significantly downfield shifted compared to the other two isomers. [1] This is due to the steric hindrance from the ortho-chloro substituent, which can disrupt the coplanarity of the carbonyl group with the aromatic ring, thereby reducing resonance and increasing the deshielding of the carbonyl carbon. The number of distinct aromatic carbon signals also reflects the symmetry of each isomer.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound. Electron ionization (EI) is a common technique that leads to characteristic fragmentation, which can be used to deduce the structure of the molecule.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

In EI-MS, the sample is vaporized and bombarded with high-energy electrons, causing ionization and fragmentation.



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Caption: A simplified workflow for obtaining an electron ionization mass spectrum.

Comparative Mass Spectrometry Data

All three isomers have a molecular weight of 154.59 g/mol and will show a characteristic isotopic pattern for the molecular ion (M^+) and chlorine-containing fragments due to the presence of the ^{35}Cl and ^{37}Cl isotopes in an approximate 3:1 ratio.

Key Fragmentation Pathways:

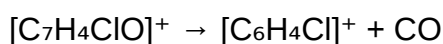
- Loss of the methyl group: A prominent fragmentation pathway for all three isomers is the loss of a methyl radical ($\bullet\text{CH}_3$) to form the chlorobenzoyl cation at m/z 139 (and 141). This is often the base peak.



- Loss of the acetyl group: Cleavage of the bond between the carbonyl carbon and the aromatic ring can lead to the formation of a chlorophenyl cation at m/z 111 (and 113) and an acetyl radical.



- Loss of CO: The chlorobenzoyl cation (m/z 139/141) can further fragment by losing a neutral carbon monoxide molecule to yield the chlorophenyl cation at m/z 111 (and 113).



While the major fragmentation pathways are similar, the relative intensities of the fragment ions can show subtle differences between the isomers, reflecting the relative stabilities of the

intermediate ions.

Conclusion

The spectroscopic analysis of 2-, 3-, and 4-chloroacetophenone reveals distinct and interpretable differences that are directly correlated with the position of the chloro substituent. UV-Vis spectroscopy shows a bathochromic shift for the para isomer due to enhanced resonance. IR spectroscopy provides characteristic C=O and C-Cl stretching frequencies and diagnostic aromatic C-H bending patterns. NMR spectroscopy offers a detailed map of the proton and carbon environments, with chemical shifts and coupling patterns that are unique to each isomer. Finally, mass spectrometry confirms the molecular weight and reveals characteristic fragmentation patterns. By leveraging this suite of spectroscopic techniques, researchers can confidently identify and differentiate between these important chemical isomers.

References

- Zhang, G., Xie, X., Wang, Y., Wen, X., Zhao, Y., & Ding, C. (2013). Electronic Supplementary Material (ESI) for Organic & Biomolecular Chemistry. The Royal Society of Chemistry. [[Link](#)]

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Sources

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